

Essential Safety and Operational Guide for Handling 2-(4-tert-Butylphenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-tert-Butylphenyl)ethanol

Cat. No.: B1581585

[Get Quote](#)

This guide provides critical safety and logistical information for the handling of **2-(4-tert-Butylphenyl)ethanol**, tailored for researchers, scientists, and professionals in drug development. The following procedures and recommendations are designed to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **2-(4-tert-Butylphenyl)ethanol**
- CAS Number: 5406-86-0
- Molecular Formula: $C_{12}H_{18}O$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Summary: **2-(4-tert-Butylphenyl)ethanol** is a compound that requires careful handling due to its potential health and environmental hazards. It is known to cause serious eye damage and may cause skin irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#) There are concerns that it may be a reproductive toxin and could cause organ damage through prolonged or repeated exposure.[\[1\]](#)[\[3\]](#) Additionally, this chemical is toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to mitigate the risks associated with handling **2-(4-tert-Butylphenyl)ethanol**. The following table summarizes the recommended PPE based on established safety standards.

Exposure Route	Recommended PPE	Applicable Standards	Notes
Eye/Face	Safety glasses with side-shields, chemical splash goggles, or a face shield.	OSHA 29 CFR 1910.133, European Standard EN166 ^[5]	Goggles should be worn when there is a risk of splashing. A face shield provides additional protection for the face.
Skin	Chemical-resistant gloves and protective clothing.	Consult glove manufacturer's specifications.	The specific type of glove material should be selected based on the breakthrough time and permeation rate for this chemical. Nitrile or butyl rubber gloves are often suitable for handling organic alcohols. Wear a lab coat or chemical-resistant apron.
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	NIOSH/MSHA, European Standard EN 149, EN 143	A respirator is necessary if working outside of a well-ventilated area, if exposure limits are exceeded, or if irritation is experienced. A particulate filter conforming to EN 143 is recommended. ^[5]

Operational and Disposal Plans

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling the chemical.
- Avoid contact with eyes, skin, and clothing.[\[5\]](#)[\[6\]](#)
- Avoid ingestion and inhalation.[\[5\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)[\[5\]](#)
- Use non-sparking tools to prevent ignition from electrostatic discharge.[\[1\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Keep away from heat and sources of ignition.[\[5\]](#)
- Store locked up.[\[1\]](#)[\[5\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Do not allow the product to enter drains or surface water.[\[4\]](#)[\[5\]](#)
- Contaminated packaging should be handled in the same manner as the substance itself.

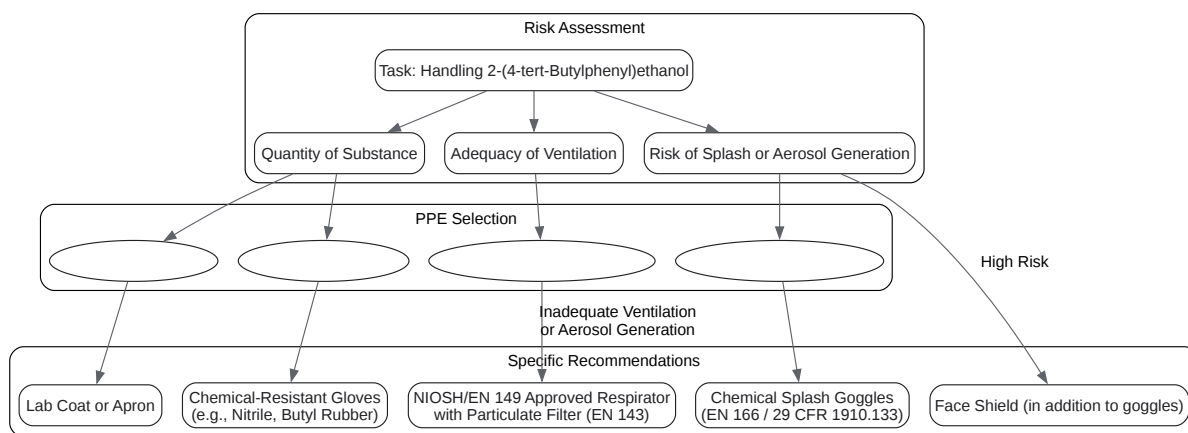
Experimental Protocols

The selection and use of personal protective equipment should adhere to established regulatory standards, which serve as the procedural basis for ensuring safety.

- **Eye and Face Protection:** The Occupational Safety and Health Administration (OSHA) regulation 29 CFR 1910.133 and the European Standard EN 166 provide the criteria for the selection, use, and maintenance of eye and face protection.
- **Respiratory Protection:** The National Institute for Occupational Safety and Health (NIOSH) and the European Standard EN 149 provide guidelines for the selection and use of respirators. For particulates, filters conforming to EN 143 are specified.^[5]

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **2-(4-tert-Butylphenyl)ethanol**.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **2-(4-tert-Butylphenyl)ethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]

- 2. 2-(4-tert-Butylphenyl)ethanol, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. hpc-standards.com [hpc-standards.com]
- 5. fishersci.com [fishersci.com]
- 6. aksci.com [aksci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-(4-tert-Butylphenyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581585#personal-protective-equipment-for-handling-2-4-tert-butylphenyl-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com